

Application Notes and Protocols: Techniques for Measuring Fulzerasib Target Engagement in Cells

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Compound of Interest

Compound Name: *Fulzerasib*

Cat. No.: *B10856207*

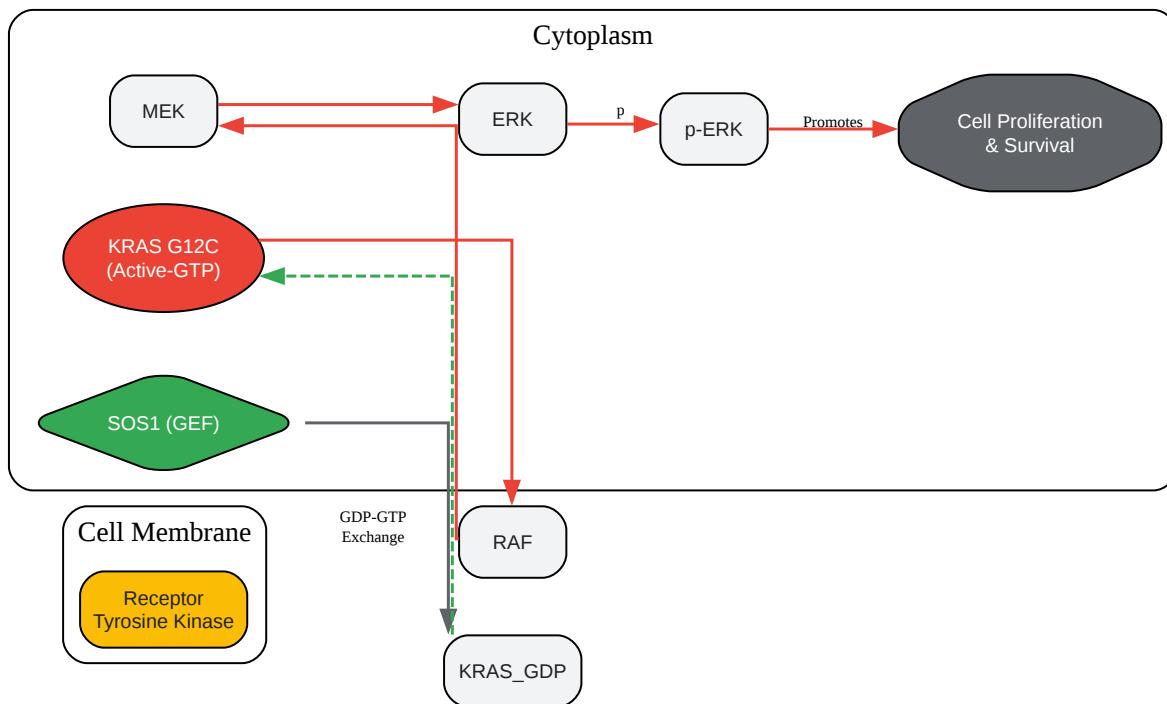
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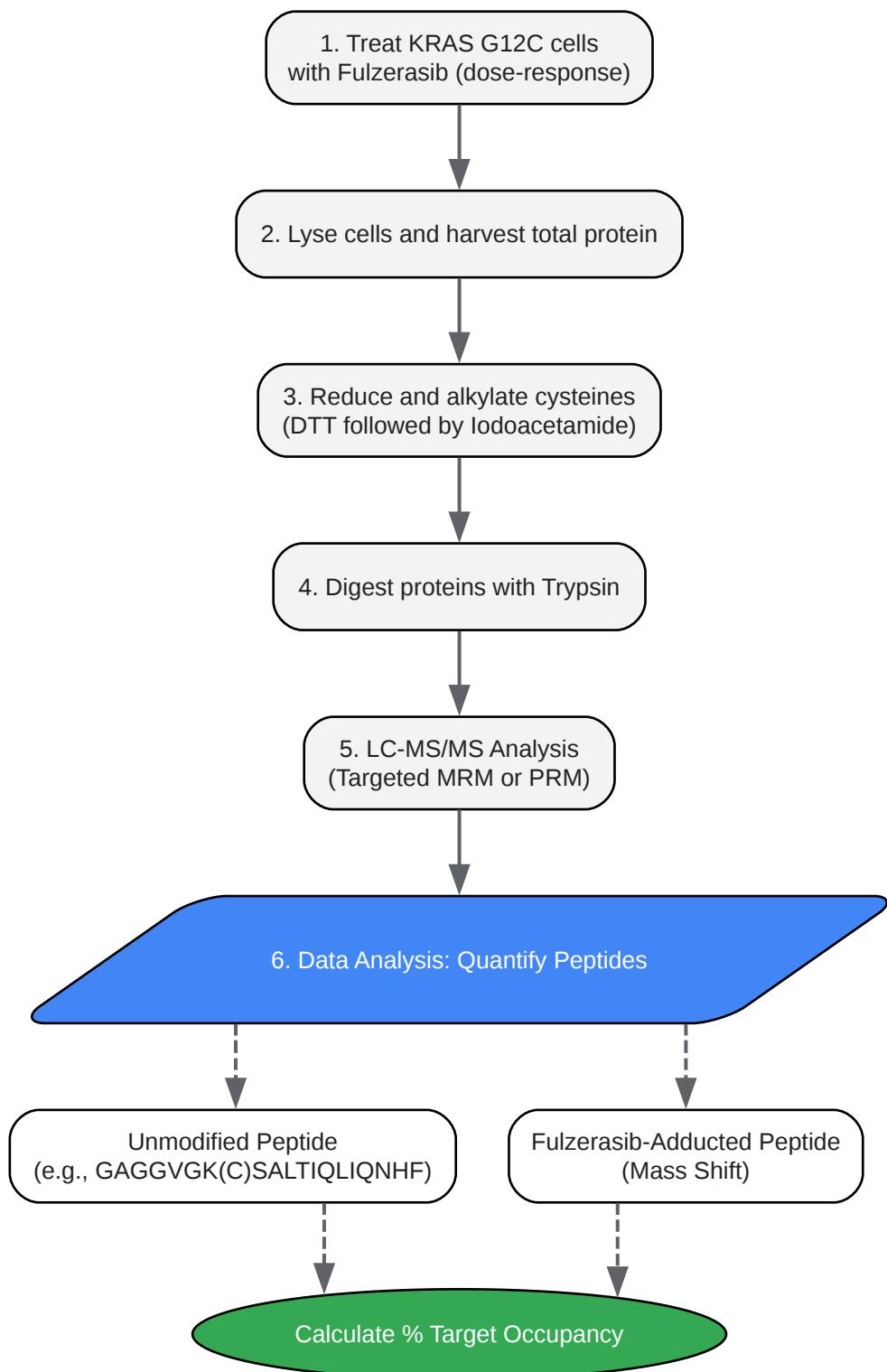
Audience: Researchers, scientists, and drug development professionals.

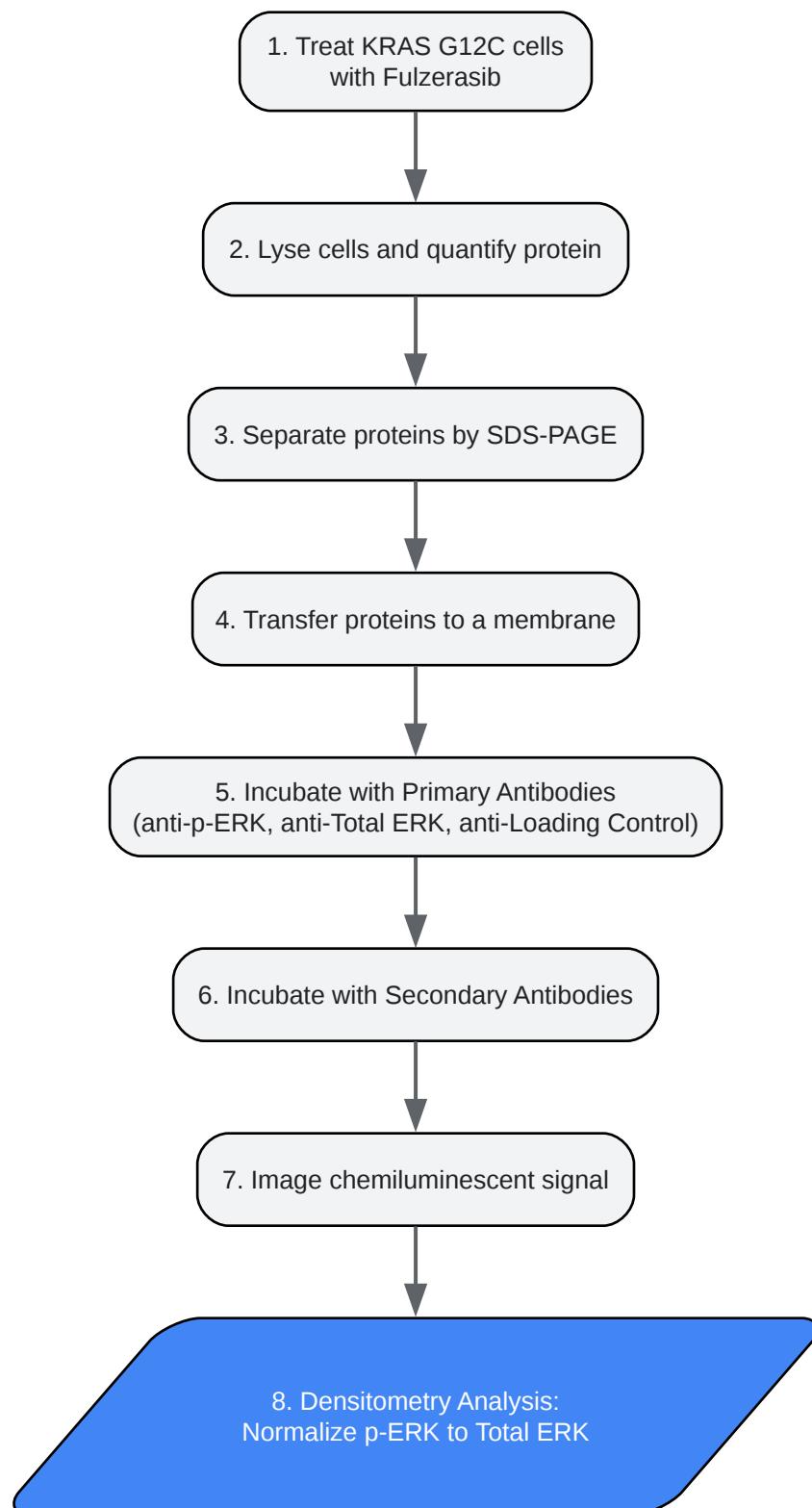
Introduction

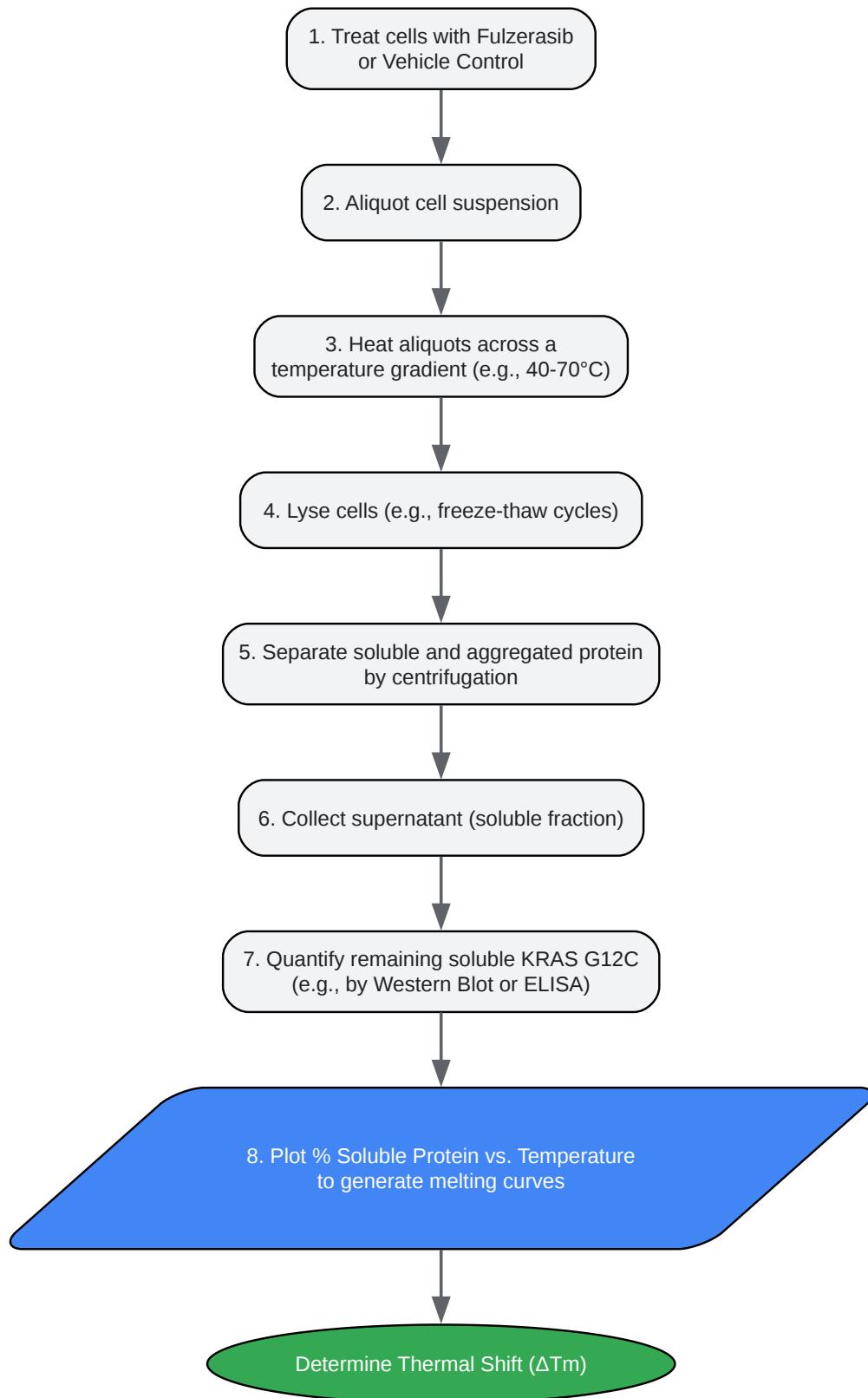
Fulzerasib (also known as IBI351 or GFH925) is an orally active, irreversible covalent inhibitor specifically designed to target the KRAS G12C mutation, a common oncogenic driver in various cancers, including non-small cell lung cancer (NSCLC).^{[1][2][3][4]} Its mechanism of action involves forming a covalent bond with the mutant cysteine residue at position 12 of the KRAS protein.^{[1][2]} This interaction locks KRAS G12C in an inactive, GDP-bound state, thereby preventing its activation and blocking downstream pro-proliferative signaling pathways such as the RAF-MEK-ERK (MAPK) cascade.^{[1][5]}

Measuring the extent to which a drug binds to its intended target—a concept known as target engagement—is a critical step in drug development. For covalent inhibitors like **Fulzerasib**, robust target engagement assays are essential to validate the mechanism of action, establish dose-response relationships, and understand the link between target occupancy and pharmacodynamic effects. These application notes provide detailed protocols for key cellular assays to quantify **Fulzerasib**'s engagement with its KRAS G12C target.







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References

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